

Personal protective equipment for handling 1,4-DI(Pyridin-4-YL)benzene

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Compound of Interest

Compound Name: 1,4-DI(Pyridin-4-YL)benzene

Cat. No.: B169997

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Essential Safety and Handling Guide for 1,4-DI(Pyridin-4-YL)benzene

This guide provides immediate, essential safety and logistical information for the handling and disposal of **1,4-DI(Pyridin-4-YL)benzene** (CAS No. 113682-56-7). It is intended for researchers, scientists, and drug development professionals.

Disclaimer: This information is based on available safety data for **1,4-DI(Pyridin-4-YL)benzene**. However, it is imperative to obtain and review the full Safety Data Sheet (SDS) from your supplier before commencing any work.

Hazard Identification and Personal Protective Equipment (PPE)

1,4-DI(Pyridin-4-YL)benzene is a solid, typically a white to light yellow powder or crystal, and is classified as an irritant. Based on available data, the primary hazards are skin, eye, and respiratory irritation. The following table summarizes the recommended PPE for handling this compound.

Task	Required Personal Protective Equipment (PPE)
Weighing and Transferring Solid	Chemical safety goggles, nitrile gloves, lab coat, and a dust mask or work in a ventilated fume hood.
Solution Preparation and Handling	Chemical safety goggles, nitrile gloves, and a lab coat. All work should be conducted in a chemical fume hood.
Waste Disposal	Chemical safety goggles, nitrile gloves, and a lab coat.

Hazard Summary:

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
H412	Harmful to aquatic life with long lasting effects

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is available and functioning correctly.
- Have an eye wash station and safety shower readily accessible.
- Prepare all necessary equipment (spatulas, weigh boats, glassware, etc.) within the fume hood to minimize movement of the chemical.

2. Weighing and Transfer:

- Perform all weighing and transfer of the solid compound inside a chemical fume hood to avoid inhalation of dust.
- Use anti-static weigh boats to prevent scattering of the powder.
- Carefully transfer the desired amount of **1,4-DI(Pyridin-4-YL)benzene** to your reaction vessel.

3. Solution Preparation:

- Add solvent to the solid in a controlled manner to avoid splashing.
- If sonication or heating is required to dissolve the solid, ensure the vessel is appropriately sealed or equipped with a condenser to prevent the release of vapors.

4. Reaction and Work-up:

- Conduct all reactions in a chemical fume hood.
- Monitor the reaction for any signs of unexpected reactivity.
- During work-up, be mindful that the compound may be present in both aqueous and organic layers, depending on the pH and solvents used.

Disposal Plan

1. Waste Segregation:

- All solid waste contaminated with **1,4-DI(Pyridin-4-YL)benzene** (e.g., weigh boats, gloves, paper towels) should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid waste containing this compound should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with incompatible waste streams.

2. Container Labeling:

- Label all waste containers with "Hazardous Waste" and the full chemical name: "**1,4-DI(Pyridin-4-YL)benzene**".

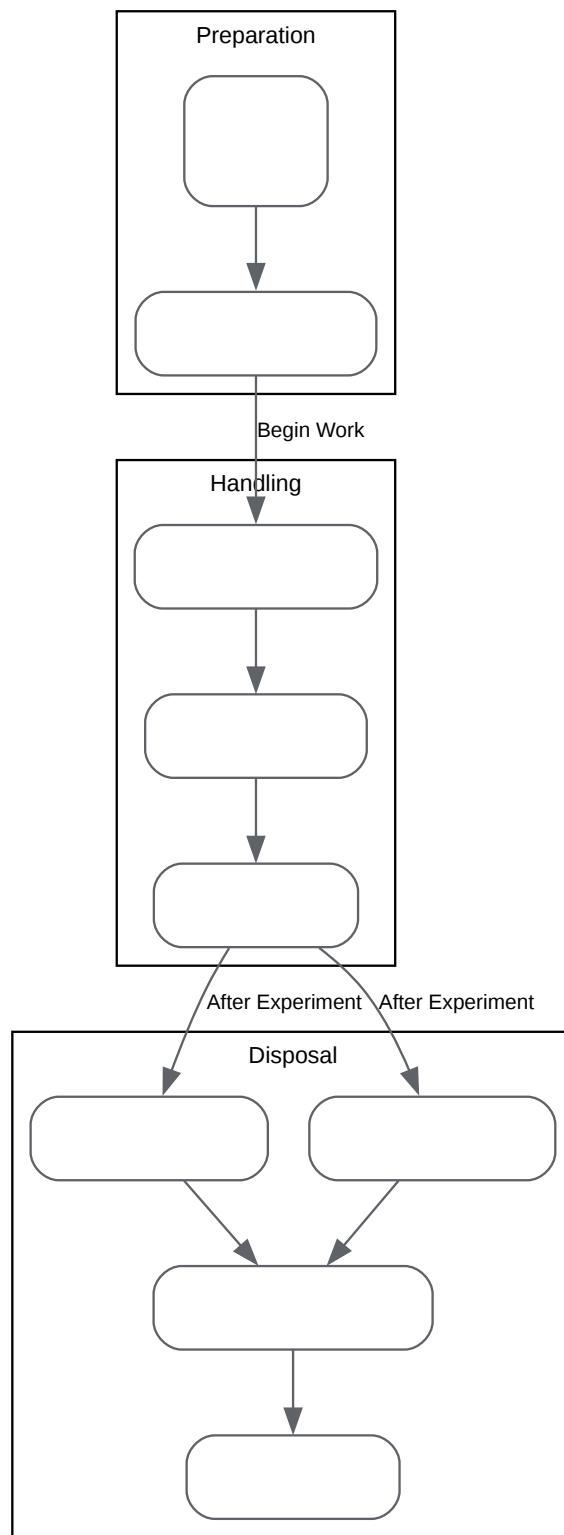
- Indicate the primary hazards (e.g., "Irritant").

3. Storage and Disposal:

- Store waste containers in a designated satellite accumulation area.
- Arrange for disposal through your institution's environmental health and safety (EHS) office.
Do not pour any waste down the drain.[\[1\]](#)

Visual Workflow for Safe Handling and Disposal

Workflow for Handling 1,4-DI(Pyridin-4-YL)benzene

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Caption: A logical workflow for the safe handling and disposal of **1,4-DI(Pyridin-4-YL)benzene**.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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